

m-PEG9-Br chemical structure and molecular weight.

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Compound of Interest

Compound Name: *m*-PEG9-Br

Cat. No.: B1676803

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An In-Depth Technical Guide to m-PEG9-Br

This guide provides a comprehensive overview of the chemical structure and molecular weight of methoxy-poly(ethylene glycol)-9-bromide (**m-PEG9-Br**), a monodisperse PEG linker. It is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Chemical Properties and Structure

m-PEG9-Br is a heterobifunctional PEG derivative featuring a methoxy ether group (-OCH₃) at one terminus and a reactive bromide group (-Br) at the other. The polyethylene glycol chain consists of nine repeating ethylene glycol units, which imparts hydrophilicity to molecules it is conjugated with. The bromide is an excellent leaving group, making this compound particularly useful for conjugation reactions with nucleophiles such as thiols and amines.^{[1][2][3][4]}

The hydrophilic nature of the PEG spacer enhances the solubility of the modified molecules in aqueous media.^{[1][3]} This property is highly advantageous in biological applications.

Table 1: Chemical and Physical Properties of **m-PEG9-Br**

Property	Value	References
CAS Number	125562-30-3	[1][3][5][6]
Molecular Formula	C ₁₉ H ₃₉ BrO ₉	[1][3][5][6]
Molecular Weight	491.4 g/mol	[1][5][6]
Alternate Name	28-Bromo- 2,5,8,11,14,17,20,23,26- nonaoxaoctacosane	[3][5]
Purity	≥95%	[5]
Solubility	Water, DMSO, DCM, DMF	[1][3]
Storage Conditions	-20°C or -5°C, dry and protected from sunlight	[1][4][5]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **m-PEG9-Br** are proprietary and specific to individual manufacturers. However, a general synthetic approach involves the Williamson ether synthesis, where a monomethoxylated PEG alcohol is reacted with a brominating agent. Purification is typically achieved through chromatographic techniques to ensure high purity. For specific reaction conditions, it is recommended to consult the supplier's documentation or relevant scientific literature.

Applications in Research and Drug Development

The unique properties of **m-PEG9-Br** make it a valuable tool in various scientific disciplines:

- **Bioconjugation:** It is widely used as a linker to attach therapeutic agents, imaging agents, or targeting moieties to proteins, peptides, and other biomolecules.
- **Drug Delivery:** The PEG chain can improve the pharmacokinetic profile of drugs by increasing their solubility, stability, and circulation time, while reducing immunogenicity.
- **PROTACs and ADCs:** It serves as a linker in the construction of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).

- Nanotechnology: **m-PEG9-Br** is utilized in the surface modification of nanoparticles to enhance their biocompatibility and stability in biological fluids.[4][5]

Chemical Structure Diagram

The following diagram illustrates the chemical structure of the **m-PEG9-Br** molecule.



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Caption: Chemical structure of **m-PEG9-Br**.

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